

Preparation of CP 93129 Dihydrochloride Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: CP 93129 dihydrochloride

CAS No.: 1435934-27-2

Cat. No.: B15615126

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of **CP 93129 dihydrochloride**, a potent and selective 5-HT_{1B} receptor agonist. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Compound Information

CP 93129 dihydrochloride is a valuable research tool for studying the role of the 5-HT_{1B} receptor in various physiological processes.^[1] It is a potent and highly selective agonist for this receptor.^{[2][3]} Proper handling and preparation of this compound are essential for its effective use in research.

Quantitative Data Summary

For ease of reference, the key quantitative data for **CP 93129 dihydrochloride** are summarized in the table below.

Property	Value	Source
Molecular Weight	288.18 g/mol	[2][3]
Formula	C ₁₂ H ₁₃ N ₃ O·2HCl	[2][3]
Maximum Solubility in Water	100 mM (28.82 mg/mL)	[2][3][4]
Maximum Solubility in DMSO	100 mM (28.82 mg/mL)	[2][3]
Appearance	Solid, Crystal - Powder	
Storage of Solid	Desiccate at Room Temperature or -20°C for long-term storage	[2][3][4]
Storage of Stock Solutions	-80°C for up to 1 year	[4]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CP 93129 dihydrochloride** in sterile, nuclease-free water. The principles of this protocol can be adapted to prepare stock solutions of different concentrations or in other solvents like DMSO.

Materials

- **CP 93129 dihydrochloride** powder
- Sterile, nuclease-free water (or DMSO)
- Sterile, conical-bottom microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile filter tips
- Analytical balance
- Vortex mixer
- (Optional) Sonicator

Equipment

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.
- Fume hood

Safety Precautions

- Handle **CP 93129 dihydrochloride** in a well-ventilated area, preferably within a fume hood.
- Wear appropriate PPE to avoid inhalation, ingestion, or contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water and seek medical advice if irritation persists.
- Dispose of waste according to institutional and local regulations.

Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **CP 93129 dihydrochloride** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming on the powder.
- **Weighing:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **CP 93129 dihydrochloride** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 2.88 mg of the compound (see calculation below).
- **Solvent Addition:** Add the calculated volume of sterile, nuclease-free water to the microcentrifuge tube containing the powder. To prepare 1 mL of a 10 mM stock solution, add 1 mL of water.
- **Dissolution:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If necessary, sonication can be used to aid dissolution.^[4] Visually inspect the solution to ensure there are no visible particles.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term stability.^[4] When needed, thaw a single aliquot for use in experiments.

Example Calculation for a 10 mM Stock Solution

To calculate the mass of **CP 93129 dihydrochloride** required to make a 10 mM stock solution:

- Molecular Weight (MW): 288.18 g/mol
- Desired Concentration (C): 10 mM = 0.010 mol/L
- Desired Volume (V): 1 mL = 0.001 L

$$\text{Mass (g)} = C \text{ (mol/L)} \times V \text{ (L)} \times \text{MW (g/mol)}$$

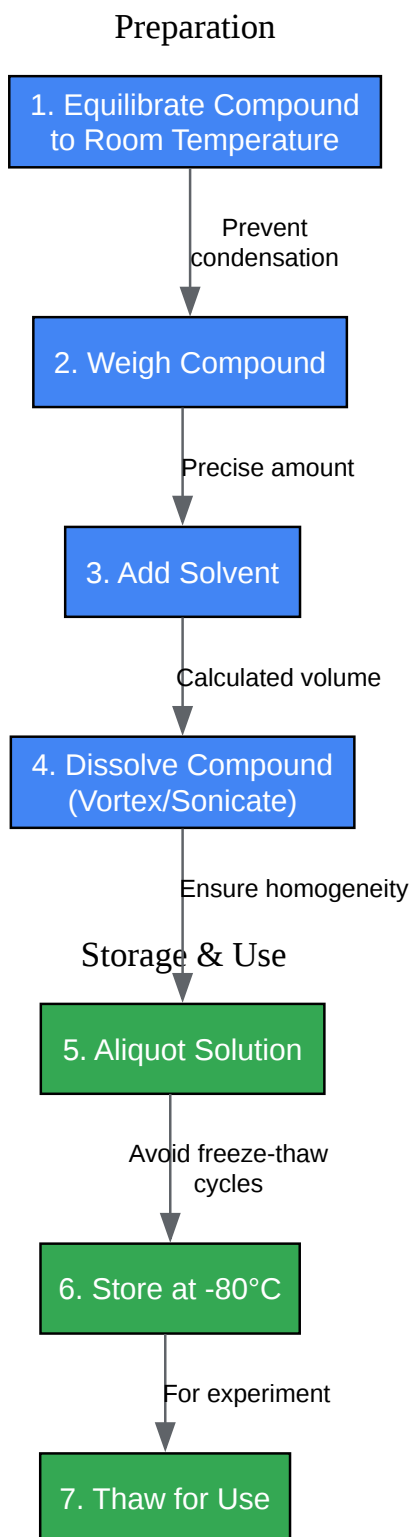
$$\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 288.18 \text{ g/mol} = 0.0028818 \text{ g}$$

$$\text{Mass (mg)} = 2.88 \text{ mg}$$

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **CP 93129 dihydrochloride** stock solution.

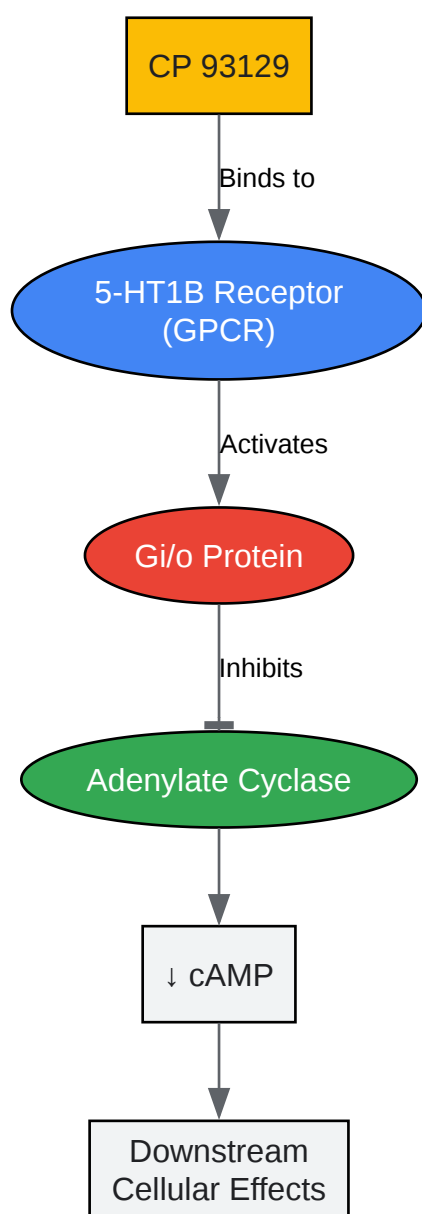


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Caption: Workflow for preparing **CP 93129 dihydrochloride** stock solutions.

Signaling Pathway Context

CP 93129 is a selective agonist for the 5-HT1B receptor, which is a G-protein coupled receptor (GPCR). The simplified diagram below shows the general signaling pathway initiated by the activation of a Gi/o-coupled receptor like 5-HT1B.



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Caption: Simplified 5-HT1B receptor signaling pathway.

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References

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